

handling Usaramine solubility issues

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Compound Focus: Usaramine

CAS No.: 15503-87-4

Cat. No.: S627611

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Usaramine Overview & Key Properties

Usaramine is a natural product belonging to the pyrrolizidine alkaloid class [1]. The table below summarizes its known physicochemical properties, which are foundational for understanding its solubility behavior.

Property	Value / Description
Molecular Formula	C ₁₈ H ₂₅ NO ₆ [1]
Molecular Weight	351.3942 g/mol [1]
CAS Number	15503-87-4 [1]
Purity	≥98% (for research-grade material) [1]
Appearance	White to off-white solid powder [1]
LogP	-0.14 [1]
Hydrogen Bond Donor Count	2 [1]
Hydrogen Bond Acceptor Count	7 [1]

A negative LogP value suggests that **Usaramine** is more hydrophilic than hydrophobic. However, this does not guarantee high aqueous solubility, as solid-state properties (crystallinity, melting point) also greatly influence dissolution [2] [3].

Solubility Data & Preparation Protocols

The following table provides quantitative solubility data for **Usaramine** in various solvents, which is critical for planning experiments. Note that these values are typically measured at room temperature unless specified otherwise.

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
DMSO	~100 mg/mL	~284.58 mM	Primary stock solution [1]
Formulation 1	≥ 2.5 mg/mL	≥ 7.11 mM	10% DMSO + 40% PEG300 + 5% Tween80 + 45% Saline [1]
Formulation 2	≥ 2.5 mg/mL	≥ 7.11 mM	10% DMSO + 90% (20% SBE-β-CD in Saline) [1]
Formulation 3	≥ 2.5 mg/mL	≥ 7.11 mM	10% DMSO + 90% Corn Oil [1]

Here are detailed protocols for preparing working solutions based on the data above.

Protocol 1: Preparing a DMSO Stock Solution

- Weighing:** Accurately weigh the required amount of **Usaramine** powder.
- Dissolution:** Add the powder to a volumetric vial and add pure DMSO to achieve the desired concentration (e.g., 25 mg/mL).
- Mixing:** Vortex or sonicate the mixture until the solid is completely dissolved, yielding a clear stock solution.
- Aliquoting and Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C or -80°C [1].

Protocol 2: Preparing an Aqueous Working Solution (Using Formulation 1)

This protocol uses co-solvents and surfactants to achieve solubility in a primarily aqueous environment.

Sequential Addition is Critical: Add the co-solvents in the order listed below, mixing evenly after each addition [1].

- To 400 μL of PEG300, add 100 μL of a 25 mg/mL DMSO stock solution of **Usaramine**. Mix well.
- Add 50 μL of Tween-80 to the mixture from step 1. Mix well.
- Add 450 μL of normal saline (0.9% sodium chloride in water) to adjust the final volume to 1 mL. Mix thoroughly. The final solution will contain 2.5 mg/mL **Usaramine** in 10% DMSO, 40% PEG300, 5% Tween80, and 45% Saline [1].

Troubleshooting FAQs

Q1: My Usaramine solution has precipitated upon dilution into the aqueous buffer. What should I do?

A: This is a common issue with compounds at the edge of their solubility limit.

- **Verify Concentrations:** Ensure you have not exceeded the solubility limit of 2.5 mg/mL in your final aqueous formulation.
- **Slow, Dilution:** Try a more gradual dilution. Add your DMSO stock solution to the aqueous component drop-wise under constant vigorous stirring or vortexing.
- **Change Solubilization Strategy:** Consider using a different formulation, such as Formulation 2 which uses sulfobutyl ether beta-cyclodextrin (SBE- β -CD), a common complexing agent used to enhance the aqueous solubility of poorly soluble drugs [1] [3].

Q2: Why is there such variability in reported solubility values between different laboratories? A:

Experimental measurement of solubility is prone to systematic error. The standard deviation in inter-laboratory measurements can range between **0.5 and 1.0 log unit**, meaning reported solubility can vary by a factor of 3 to 10 between labs [2]. This variability can be due to differences in the compound's solid-state form (e.g., amorphous vs. crystalline), experimental methodology, temperature control, and data analysis techniques [2].

Q3: What are the advanced strategies for improving the solubility of challenging compounds like Usaramine? A:

Beyond the co-solvent methods described, several advanced techniques are used in drug development:

- **Lipid-Based Carriers:** Utilizing oils, liposomes, or self-emulsifying drug delivery systems (SEDDS) can be effective for highly lipophilic compounds [3].
- **Polymer-Based Carriers and Solid Dispersions:** Dispersing the drug in a polymer matrix can inhibit crystallization and maintain the drug in a higher-energy, more soluble amorphous state [3].
- **Crystal Engineering:** Techniques like cocrystallization or salt formation can alter the crystal lattice, potentially leading to a higher solubility form [3].
- **Particle Size Reduction (Nanocrystals):** Reducing the particle size to the nano-scale significantly increases the surface area, thereby enhancing the dissolution rate and often apparent solubility [3].

Experimental Workflow Visualization

The diagram below outlines a logical workflow for addressing **Usaramine** solubility issues, from initial assessment to advanced strategies.

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References

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